

Personal protective equipment for handling 2-Bromo-3-methylpentanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3-methylpentanoic acid

Cat. No.: B1597287

[Get Quote](#)

Essential Safety and Handling Guide for 2-Bromo-3-methylpentanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, handling, and disposal information for **2-Bromo-3-methylpentanoic acid** (CAS No. 42880-22-8). Given the absence of a specific Safety Data Sheet (SDS), the following procedures are based on information for structurally similar corrosive and halogenated organic compounds. A thorough risk assessment should be conducted before handling this chemical.

I. Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-3-methylpentanoic acid is anticipated to be corrosive and capable of causing severe skin burns and eye damage. Appropriate PPE is mandatory to ensure personal safety.

Table 1: Recommended Personal Protective Equipment (PPE)

Body Part	Recommended Protection	Specifications/Standards
Eyes/Face	Chemical safety goggles and a face shield	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Skin	Chemical-resistant gloves (e.g., nitrile or butyl rubber) and a long-sleeved laboratory coat.	Inspect gloves for degradation or punctures before each use. [2][3]
Respiratory	Work in a well-ventilated area, preferably a chemical fume hood. A NIOSH/MSHA-approved respirator may be necessary if vapors or aerosols are generated.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[1]
Body	A knee-length laboratory coat or other protective clothing.	To protect skin and personal clothing from splashes.[4]

II. Quantitative Data

The following table summarizes the known physical and chemical properties of **2-Bromo-3-methylpentanoic acid**.

Table 2: Physical and Chemical Properties of **2-Bromo-3-methylpentanoic Acid**

Property	Value
Molecular Formula	C6H11BrO2[5]
Molecular Weight	195.05 g/mol [5]
Appearance	Colorless oily liquid[5]
Boiling Point	240.5 °C at 760 mmHg[5]
Flash Point	99.3 °C[5]
Density	1.432 g/cm ³ [5]
Storage Temperature	2-8°C[5]

III. Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of **2-Bromo-3-methylpentanoic acid**.

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible and functional.
 - Conduct all work within a certified chemical fume hood to ensure adequate ventilation.[6]
 - Assemble and inspect all necessary PPE.
 - Have spill cleanup materials (e.g., inert absorbent) readily available.
- Handling:
 - Avoid direct contact with skin, eyes, and clothing.
 - Use compatible labware (e.g., glass, PTFE).
 - Wash hands thoroughly after handling, even if gloves were worn.[1]
 - Do not eat, drink, or smoke in the laboratory.

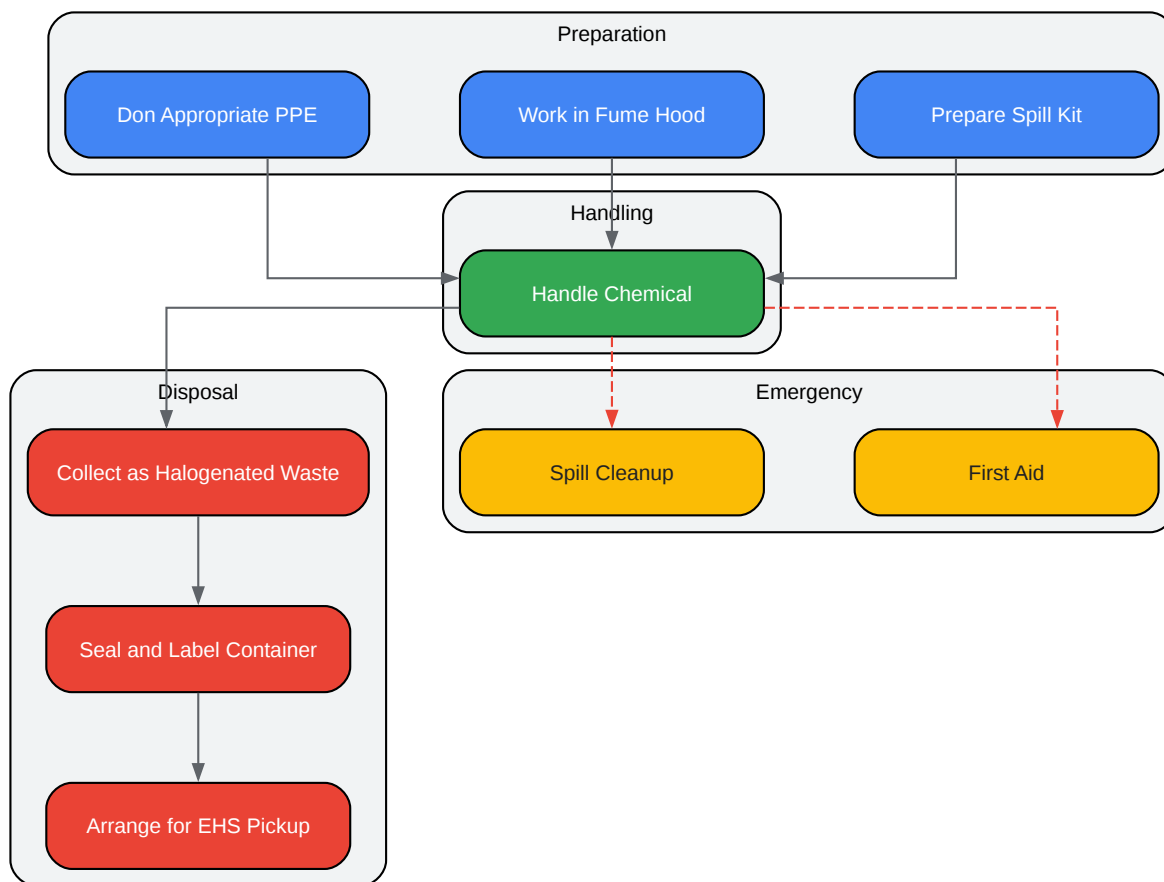
- Storage:
 - Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area designated for corrosive materials.[1]
 - Keep away from incompatible materials such as strong bases and oxidizing agents.[1]

IV. Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance. **2-Bromo-3-methylpentanoic acid** should be treated as halogenated organic hazardous waste.

- Waste Segregation:
 - Collect waste **2-Bromo-3-methylpentanoic acid** and any contaminated materials in a designated, labeled, and sealed container for halogenated organic waste.[7][8]
 - Do not mix with non-halogenated, acidic, basic, or other waste streams.[9]
- Container Management:
 - Use a compatible container (e.g., polyethylene or plastic-coated glass).[9]
 - Keep the waste container securely closed when not in use.[9]
- Disposal Procedure:
 - Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[7]
 - Under no circumstances should this chemical be disposed of down the drain or in regular trash.[8]

V. Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for safely handling and disposing of **2-Bromo-3-methylpentanoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. lookchem.com [lookchem.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-3-methylpentanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1597287#personal-protective-equipment-for-handling-2-bromo-3-methylpentanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

